

# Preparing BMS-561392 Formate Stock Solution in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: *BMS-561392 formate*

Cat. No.: *B12385739*

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of a **BMS-561392 formate** stock solution in dimethyl sulfoxide (DMSO). BMS-561392 is a potent and selective inhibitor of TNF- $\alpha$  converting enzyme (TACE), also known as ADAM17, and is a valuable tool for research in inflammatory diseases and cancer.<sup>[1][2]</sup>

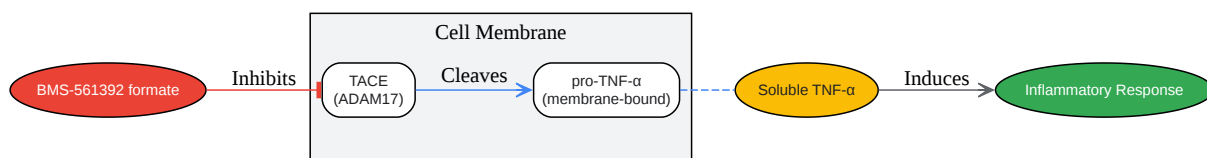
## Quantitative Data Summary

The following table summarizes the key quantitative information for **BMS-561392 formate**.

Parameter	Value	Reference
Synonyms	DPC 333 formate	[3]
Molecular Formula	C <sub>28</sub> H <sub>34</sub> N <sub>4</sub> O <sub>6</sub>	[3][4]
Molecular Weight	522.59 g/mol	[3][4]
Solubility in DMSO	250 mg/mL (478.39 mM)	[4]
Purity	≥95% - 97.00%	[5][6]
Appearance	Solid	[3]

## Mechanism of Action and Signaling Pathway

BMS-561392 is a selective inhibitor of TACE (ADAM17), a metalloproteinase responsible for the cleavage of the membrane-bound precursor of Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) to its soluble, active form.[1][2] By inhibiting TACE, BMS-561392 effectively reduces the levels of soluble TNF- $\alpha$ , a key cytokine involved in systemic inflammation.[4][6] This mechanism of action makes it a compound of interest for studying and potentially treating inflammatory conditions such as rheumatoid arthritis and inflammatory bowel disease.[1][2] TACE is also involved in the shedding of various other cell surface proteins, and its inhibition can modulate their respective signaling pathways.[7]



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**Caption:** Inhibition of TNF- $\alpha$  release by BMS-561392.

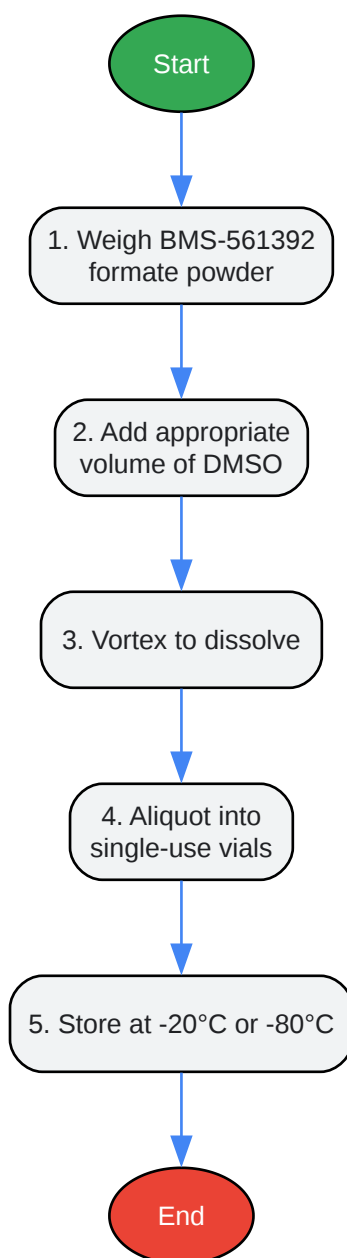
## Experimental Protocol: Preparation of BMS-561392 Formate Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **BMS-561392 formate** in DMSO.

### 3.1. Materials and Equipment

- **BMS-561392 formate** powder
- Anhydrous/molecular sieve-dried DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Stock Solution Preparation Workflow



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**Caption:** Workflow for preparing **BMS-561392 formate** stock solution.

### 3.3. Step-by-Step Procedure

- Pre-handling: Before opening, gently tap the vial of **BMS-561392 formate** powder to ensure all the powder is at the bottom.[8]

- Weighing: Accurately weigh the desired amount of **BMS-561392 formate** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.226 mg of the compound.
- Calculation:
  - Volume of DMSO (in L) = (Mass of compound (in g) / Molecular Weight (in g/mol)) / Desired Concentration (in mol/L)
  - Example for 1 mL of 10 mM stock solution:
    - Mass = 5.226 mg = 0.005226 g
    - Molecular Weight = 522.59 g/mol
    - Desired Concentration = 10 mM = 0.010 mol/L
    - Volume of DMSO = (0.005226 g / 522.59 g/mol) / 0.010 mol/L = 0.001 L = 1 mL
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **BMS-561392 formate** powder.
- Mixing: Cap the vial tightly and vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) or sonication can be used to aid dissolution if necessary, though **BMS-561392 formate** is highly soluble in DMSO.[4]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in tightly sealed microcentrifuge tubes or amber glass vials.[9] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[9]

## Application and Handling Guidelines

- Working Solutions: To prepare a working solution for cell-based assays, dilute the DMSO stock solution in the desired aqueous buffer or cell culture medium. It is recommended to perform serial dilutions in DMSO first before the final dilution into the aqueous medium to prevent precipitation.

- **DMSO Concentration:** The final concentration of DMSO in cell culture should be kept low (typically  $\leq 0.1\%$  to  $0.5\%$ ) to avoid cytotoxicity.[9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Stability:** **BMS-561392 formate** in DMSO is stable for up to one year when stored at  $-80^{\circ}\text{C}$ . [4] Avoid repeated freeze-thaw cycles as this can degrade the compound.
- **Safety Precautions:** Handle **BMS-561392 formate** and DMSO in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

By following these guidelines and protocols, researchers can ensure the accurate and effective use of **BMS-561392 formate** in their experimental systems.

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- To cite this document: BenchChem. [Preparing BMS-561392 Formate Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12385739/docs#preparing-bms-561392-formate-stock-solution-in-dmso-application-notes-and-protocols>]

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